

Solubility of 3-Chloromandelic Acid in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloromandelic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **3-Chloromandelic acid** in various organic solvents. Understanding the solubility of this compound is critical for a range of applications, including reaction chemistry, purification, formulation development, and analytical method development. This document compiles available quantitative and qualitative solubility data, details common experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Introduction to 3-Chloromandelic Acid and its Solubility

3-Chloromandelic acid (3-CIMA) is a substituted aromatic alpha-hydroxy acid. Its chemical structure, featuring a carboxylic acid group, a hydroxyl group, and a chlorine atom on the phenyl ring, dictates its polarity and, consequently, its solubility in different solvents. The interplay of these functional groups allows for hydrogen bonding and dipole-dipole interactions, which are key to its dissolution in polar solvents. For researchers and professionals in drug development, knowledge of 3-CIMA's solubility is paramount for designing efficient crystallization processes for purification, preparing solutions for analytical testing, and formulating it into various dosage forms.

Quantitative and Qualitative Solubility Data

The publicly available quantitative solubility data for **3-Chloromandelic acid** in organic solvents is currently limited. The following table summarizes the available data. It is important to note that extensive solubility studies across a wide range of organic solvents and temperatures have not been widely published.

Table 1: Solubility of **3-Chloromandelic Acid** in Selected Solvents at 25°C

Solvent	Chemical Class	Solubility (mg/mL)	Temperature (°C)	Notes
Ethanol	Alcohol (Polar, Protic)	45	25	Quantitative data available.[1]
Ethyl Acetate	Ester (Polar, Aprotic)	12	25	Quantitative data available.[1]
Water	Inorganic (Polar, Protic)	2.1	25	For reference.[1]
Toluene	Aromatic Hydrocarbon (Nonpolar)	Data reported but not accessible	-	A study by Le Minh et al. (2010) presented solubility data in toluene, but the specific values were not available in the accessible literature.
Methanol	Alcohol (Polar, Protic)	Slightly Soluble	-	Qualitative assessment.
Dimethyl Sulfoxide (DMSO)	Sulfoxide (Polar, Aprotic)	Slightly Soluble	-	Qualitative assessment.

Note on Data Scarcity: Researchers are advised that the solubility of **3-Chloromandelic acid** in other common organic solvents such as other alcohols (e.g., isopropanol, butanol), ketones

(e.g., acetone), ethers (e.g., diethyl ether, tetrahydrofuran), and other aromatic or aliphatic hydrocarbons has not been extensively documented in peer-reviewed literature. Therefore, experimental determination is often necessary for specific applications.

Experimental Protocols for Solubility Determination

For researchers needing to determine the solubility of **3-Chloromandelic acid** in a specific solvent, the following established methods are recommended.

Isothermal Saturation Method

The isothermal saturation method, also known as the shake-flask method, is a reliable technique for determining the equilibrium solubility of a compound at a specific temperature.

Methodology:

- Preparation: An excess amount of solid **3-Chloromandelic acid** is added to a known volume of the selected organic solvent in a sealed, thermostatically controlled vessel (e.g., a jacketed glass reactor or a shaker bath).
- Equilibration: The mixture is agitated (stirred or shaken) at a constant temperature for a sufficient period to ensure that equilibrium is reached. The time required for equilibration can vary depending on the solvent and the compound's properties and should be determined by taking samples at different time points until the concentration of the solute in the solution becomes constant.
- Phase Separation: Once equilibrium is achieved, the agitation is stopped, and the undissolved solid is allowed to settle. A clear aliquot of the saturated supernatant is then carefully withdrawn using a pre-heated or pre-cooled syringe fitted with a filter (e.g., a 0.45 μm PTFE filter) to prevent the transfer of any solid particles.
- Analysis: The concentration of **3-Chloromandelic acid** in the filtered saturated solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or a calibrated UV-Vis spectrophotometer.
- Calculation: The solubility is then calculated and expressed in the desired units (e.g., mg/mL, g/L, or mole fraction).

Gravimetric Method

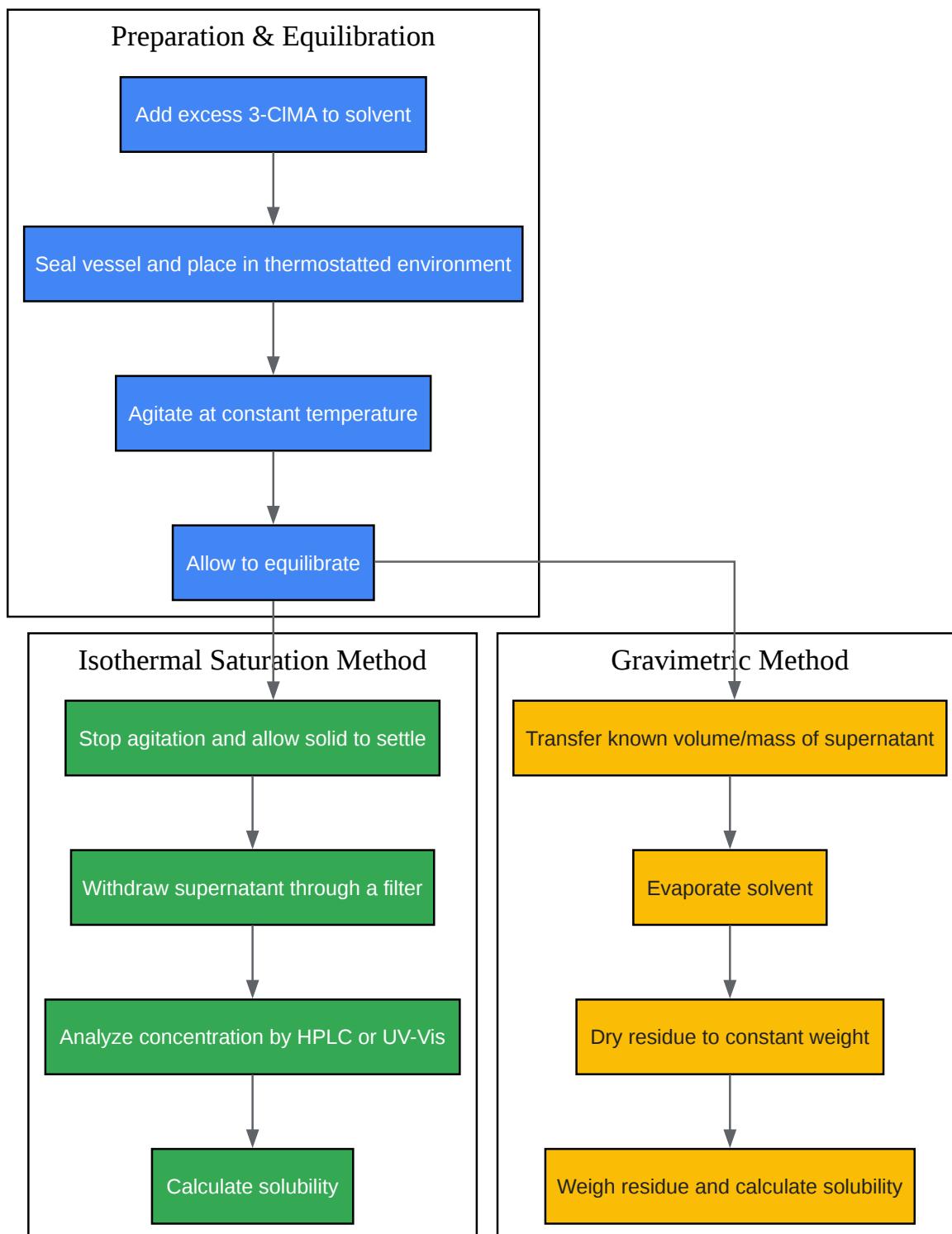
The gravimetric method is a straightforward and often used technique that relies on the evaporation of the solvent to determine the mass of the dissolved solute.

Methodology:

- Preparation and Equilibration: A saturated solution is prepared using the same procedure as in the isothermal saturation method (steps 1 and 2).
- Sampling: A known volume or mass of the clear, saturated supernatant is carefully transferred to a pre-weighed, dry container (e.g., an evaporating dish or a beaker).
- Solvent Evaporation: The solvent is evaporated from the sample under controlled conditions. This can be achieved by gentle heating in a fume hood, using a rotary evaporator, or by placing the sample in a vacuum oven at a temperature below the decomposition point of **3-Chloromandelic acid**.
- Drying and Weighing: The container with the solid residue is dried to a constant weight in an oven at a suitable temperature. After cooling to room temperature in a desiccator, the container is weighed accurately.
- Calculation: The mass of the dissolved **3-Chloromandelic acid** is the difference between the final weight of the container with the residue and the initial tare weight of the empty container. The solubility is then calculated based on the initial volume or mass of the saturated solution taken.

Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocols for determining the solubility of **3-Chloromandelic acid**.

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Caption: Experimental workflow for solubility determination.

Conclusion

This technical guide has summarized the currently available information on the solubility of **3-Chloromandelic acid** in organic solvents. While quantitative data is sparse, this document provides researchers, scientists, and drug development professionals with the known solubility values and robust experimental protocols to determine solubility in solvents relevant to their specific applications. The provided workflow and methodologies offer a solid foundation for generating the necessary data to support research and development activities involving **3-Chloromandelic acid**. It is anticipated that as the use of this compound becomes more widespread, more comprehensive solubility data will be published.

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References

- 1. 3-Chloromandelic acid amide () for sale [vulcanchem.com]
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